

isopyrazam application timing Sclerotinia control

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Compound Focus: Isopyrazam

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Isopyrazam Efficacy & Baseline Sensitivity

Isopyrazam is a succinate dehydrogenase inhibitor (SDHI) fungicide that disrupts fungal respiration [1]. Establishing baseline sensitivity is crucial for monitoring future resistance development.

Table 1: Baseline Sensitivity of *Sclerotinia sclerotiorum* to Isopyrazam

| Isolate Source | Number of Isolates | Mean EC ₅₀ (µg mL ⁻¹) | Reference |
|--------------------------|--------------------|--|-----------|
| Composite (6 vegetables) | 178 | 0.039 ± 0.002 | [1] [2] |
| Cucumber | 30 | 0.037 | [1] |
| Tomato | 29 | 0.035 | [1] |
| Eggplant | 30 | 0.042 | [1] |
| Pepper | 30 | 0.038 | [1] |
| Kidney Bean | 29 | 0.039 | [1] |
| Pumpkin | 30 | 0.041 | [1] |

The frequency distribution of EC₅₀ values for the 178 isolates formed a unimodal curve, indicating no natural resistance in the population at the time of the study and establishing a robust baseline for future monitoring [1] [2].

Application Guidance & Efficacy Data

While exact field application timing (e.g., growth stage) is not detailed in the available studies, the following data on performance and rate can guide trial design.

Table 2: Protective and Curative Efficacy of Isopyrazam

| Application Type | Concentration | Target Pathogen | Host | Efficacy | Reference |
|------------------|-----------------------------|------------------------|--------------------------|---|-----------|
| Preventative | 40 µg mL ⁻¹ | <i>S. sclerotiorum</i> | Detached Eggplant Leaves | 100% | [2] |
| Curative | 40 µg mL ⁻¹ | <i>S. sclerotiorum</i> | Detached Eggplant Leaves | 87.78% | [2] |
| Polytunnel Trial | 200 g a.i. ha ⁻¹ | <i>S. sclerotiorum</i> | Vegetables | Significant decrease in disease incidence | [2] |

The activity, translocation, and persistence of **isopyrazam** have been confirmed in studies on cucumber, supporting its systemic properties [1].

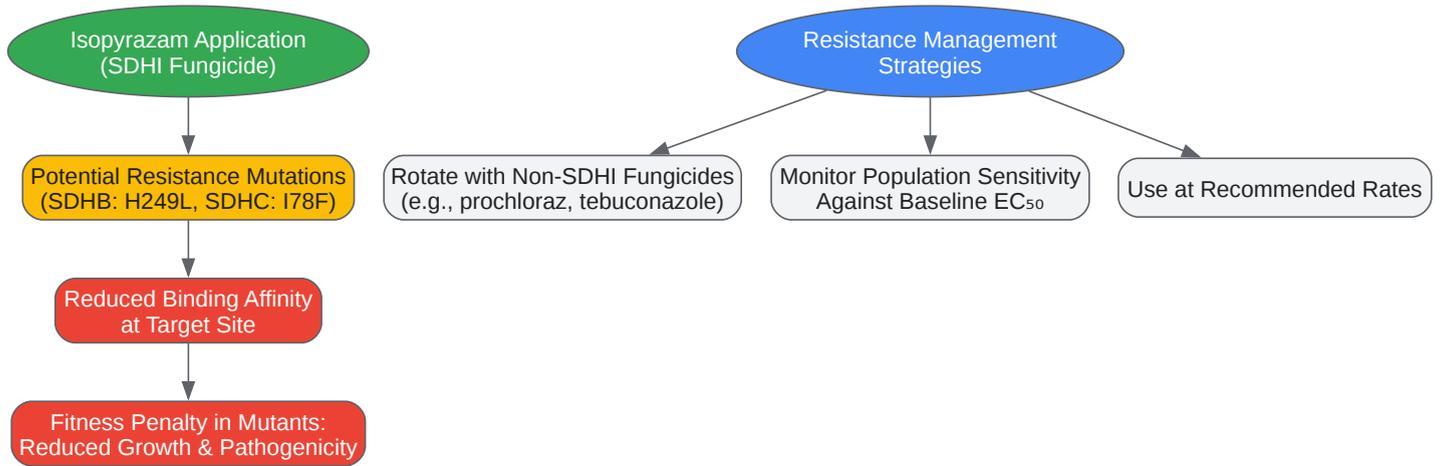
Resistance Management Guide

Although the risk of resistance development in *S. sclerotiorum* to **isopyrazam** is not directly studied, research on *Rhizoctonia solani* provides valuable insights for risk assessment and management.

Table 3: Resistance Risk Assessment for Isopyrazam

| Factor | Assessment for <i>Rhizoctonia solani</i> | Implications for <i>S. sclerotiorum</i> |
|-----------------------------|---|---|
| Inherent Risk | Low to moderate | A similar risk level is plausible for other pathogens like <i>S. sclerotiorum</i> . |
| Resistance Mutations | SDHB (H249L) and SDHC (I78F) amino acid substitutions were identified in lab mutants [3]. | These mutations reduce the fungicide's affinity for its target. |
| Fitness Penalty | Resistant mutants showed reduced mycelial growth, lower biomass, and decreased pathogenicity [3]. | This may slow the spread of resistant strains in the field. |
| Cross-Resistance | Positive cross-resistance with other SDHI thifluzamide. No cross-resistance with fungicides from other MOA groups (e.g., prochloraz, tebuconazole, carbendazim) [3]. | Supports rotating SDHIs with non-SDHI fungicides. |

The following diagram illustrates the relationship between resistance mechanisms and management strategies.



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Experimental Protocols for Researchers

Here are detailed methodologies for key experiments cited in the technical guide.

Protocol 1: Determining Baseline Sensitivity (Mycelial Growth Assay) This in vitro method establishes the EC₅₀ value (effective concentration that inhibits 50% of mycelial growth) [1].

- **Fungal Isolation:** Collect mature sclerotia from infected crops. Surface-sterilize and place on potato dextrose agar (PDA) to obtain mycelial isolates.
- **Preparation of Fungicide-Amended Media:** Dissolve technical-grade **isopyrazam** in acetone to create a stock solution. Incorporate the stock solution into molten PDA to create a series of concentrations (e.g., 0, 0.0125, 0.025, 0.05, 0.1, and 0.2 $\mu\text{g mL}^{-1}$). A PDA plate with the same volume of acetone serves as the negative control.
- **Inoculation and Incubation:** Transfer mycelial plugs (5 mm diameter) from the edge of actively growing colonies to the amended and control plates. Incubate in the dark at 25°C.
- **Data Collection and Analysis:** Measure the diameter of the colony (minus the plug diameter) after 48 hours. Calculate the percent inhibition of mycelial growth relative to the control. Use a regression

analysis of inhibition percentage against the \log_{10} of the fungicide concentration to determine the EC_{50} value.

Protocol 2: Detached Leaf Bioassay for Protective & Curative Efficacy This method evaluates the preventative and curative activity of **isopyrazam** on a plant surface [2].

- **Plant Material:** Grow eggplant plants (e.g., to the 4-5 leaf stage). Select uniform, fully expanded leaves.
- **Fungicide Application:**
 - For **protective activity**, spray the fungicide solution (e.g., $40 \mu\text{g mL}^{-1}$) onto healthy leaves until runoff. Allow the leaves to dry.
 - For **curative activity**, first inoculate the leaves with a mycelial plug of *S. sclerotiorum*. After 12 hours, apply the fungicide.
- **Inoculation and Incubation:** Place a mycelial plug (5 mm diameter) from an actively growing culture onto the center of each treated leaf. Keep the leaves in a humid chamber at 25°C with a 12-hour photoperiod.
- **Disease Assessment:** Measure the necrotic lesion diameter on each leaf 48 hours after inoculation. Calculate the control efficacy using the formula: $(1 - (\text{Lesion diameter in treatment} / \text{Lesion diameter in control})) \times 100\%$.

Frequently Asked Questions (FAQs)

Q1: What is the recommended application rate for isopyrazam to control Sclerotinia stem rot in vegetables? Based on polytunnel trials, an application rate of **200 grams of active ingredient per hectare (g a.i. ha⁻¹)** significantly reduced disease incidence in vegetables [2]. Always check local regulations and product labels for registered uses.

Q2: Does isopyrazam have preventative or curative activity? Experimental evidence confirms that **isopyrazam** possesses **both** strong preventative and curative properties. On detached eggplant leaves, a concentration of $40 \mu\text{g mL}^{-1}$ provided 100% preventative and 87.78% curative control [2].

Q3: What is the resistance risk for S. sclerotiorum to isopyrazam? While a specific risk assessment for *S. sclerotiorum* was not found, research on *Rhizoctonia solani* suggests a **low to moderate** resistance risk. Laboratory-generated mutants showed resistance but also suffered from fitness penalties (reduced growth and pathogenicity), which may hinder their establishment in the field [3].

Q4: How should I manage the risk of resistance development? It is advisable to implement an anti-resistance strategy:

- **Rotate Fungicides:** Alternate **isopyrazam** with fungicides from different mode-of-action (MoA) groups that have no cross-resistance, such as azoles (e.g., prochloraz, tebuconazole) or benzimidazoles (e.g., carbendazim) [3].
- **Monitor Sensitivity:** Regularly compare the sensitivity of field populations to the established baseline EC_{50} of $0.039 \mu\text{g mL}^{-1}$ to detect any sensitivity shifts early [1].

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References

1. Baseline sensitivity of isopyrazam against Sclerotinia ... [sciencedirect.com]
2. Baseline sensitivity of isopyrazam against Sclerotinia ... - AGRIS [agris.fao.org]
3. Study evaluates resistance to the fungicide isopyrazam [revistacultivar.com]

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